

An In-depth Technical Guide to 2,6-Diaminophenol: Discovery, Synthesis, and Properties

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Compound of Interest

Compound Name: 2,6-Diaminophenol

Cat. No.: B1348841

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,6-diaminophenol**, a significant aromatic amine with a history rooted in early organic chemistry. This document details its discovery, outlines key synthetic methodologies with experimental protocols, and presents its physicochemical properties in a structured format. While its direct applications in drug development are not extensively documented, its structural similarity to other pharmacologically active aminophenols suggests its potential as a scaffold or intermediate in medicinal chemistry. This guide serves as a foundational resource for researchers interested in the synthesis and potential applications of this and related compounds.

Introduction

2,6-Diaminophenol is an aromatic organic compound featuring a phenol ring substituted with two amino groups at the ortho positions relative to the hydroxyl group. Its structure lends itself to a variety of chemical reactions, making it a potentially versatile building block in organic synthesis. While its isomers, particularly 2,4-diaminophenol, have found applications as photographic developers and in hair dye formulations, the history and utility of **2,6-diaminophenol** are less broadly known.^[1] This guide aims to consolidate the available

scientific information on this compound, with a focus on its discovery, synthesis, and fundamental properties to support further research and development.

Discovery and History

The precise first synthesis of **2,6-diaminophenol** is not prominently documented in modern chemical literature, suggesting its discovery likely occurred in the late 19th or early 20th century, a period of extensive exploration in aromatic chemistry. Early reports on related compounds, such as the synthesis of **2,6-diaminophenol**-4-sulfonic acid, can be found in early 20th-century chemical literature, including publications like the *Journal für praktische Chemie*. [2][3] The synthesis of the parent **2,6-diaminophenol** was likely achieved through the reduction of the corresponding 2,6-dinitrophenol, a common synthetic strategy of that era for preparing aromatic amines.

A notable historical reference appears in a 1914 publication from Farbwerke vorm. Meister, Lucius, & Brüning, which describes the reduction of sodium 2:6-dinitrophenol-4-sulphonate using zinc dust and hydrochloric acid to produce 2:6-diaminophenol-4-sulphonic acid for use in creating azo dyes. This indicates that the core structure and its synthesis via reduction were known and utilized in the chemical industry over a century ago.

Physicochemical Properties

A summary of the key physicochemical properties of **2,6-diaminophenol** is presented in the table below. These data are compiled from various chemical databases and are essential for its handling, characterization, and application in synthetic protocols.

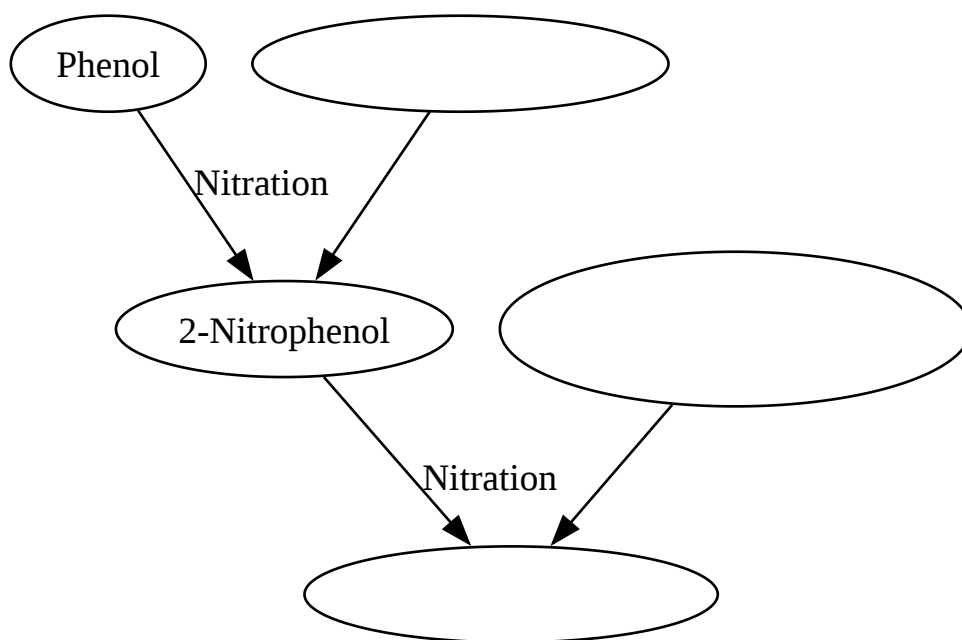
Property	Value	Source
CAS Number	22440-82-0	[4]
Molecular Formula	C ₆ H ₈ N ₂ O	[4]
Molecular Weight	124.14 g/mol	[4]
IUPAC Name	2,6-diaminophenol	[4]
Boiling Point (Predicted)	295.4 ± 30.0 °C	
Density (Predicted)	1.343 ± 0.06 g/cm ³	
pKa (Predicted)	9.55 ± 0.10	
Appearance	Dark yellow needles or thin leaflets	[5]
Solubility	Readily soluble in water; slightly soluble in alcohol; insoluble in ether	[5]

Synthesis of 2,6-Diaminophenol

The most established and logical synthetic route to **2,6-diaminophenol** is the reduction of 2,6-dinitrophenol. This transformation can be achieved using various reducing agents, with tin and hydrochloric acid being a classic and effective method for the reduction of nitroarenes.

Synthesis of the Precursor: 2,6-Dinitrophenol

2,6-Dinitrophenol can be synthesized from phenol through nitration. However, direct nitration of phenol with strong nitric acid tends to yield a mixture of isomers, with the 2,4,6-trinitrophenol (picric acid) being a major product.[6] A more selective method involves the nitration of 2-nitrophenol.



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Diagram 1: Synthesis of the precursor, 2,6-Dinitrophenol.

Reduction of 2,6-Dinitrophenol to 2,6-Diaminophenol

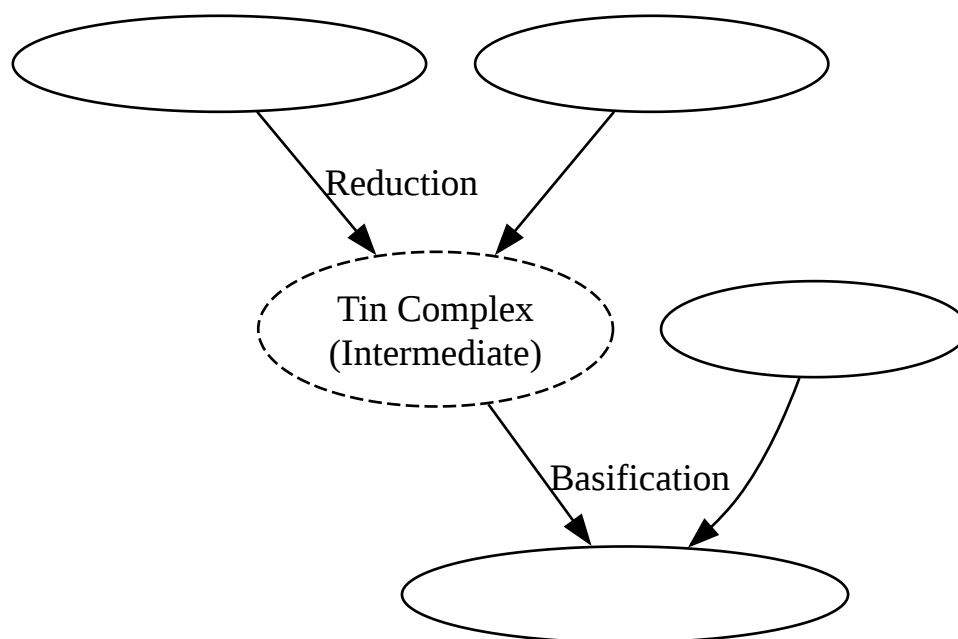
The reduction of the two nitro groups to amino groups is a critical step. A well-established method for this transformation is the use of a metal in an acidic medium.

This protocol is based on established methods for the reduction of aromatic nitro compounds.

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend 2,6-dinitrophenol (1 equivalent) in a minimal amount of ethanol.
- **Addition of Reducing Agent:** To this suspension, add granulated tin (approximately 5-6 equivalents).
- **Initiation of Reaction:** Slowly add concentrated hydrochloric acid (a significant excess) dropwise through the condenser. The reaction is exothermic and may require cooling in an ice bath to control the rate.
- **Reflux:** After the initial vigorous reaction subsides, heat the mixture to reflux with continuous stirring. The progress of the reaction can be monitored by the disappearance of the yellow

color of the dinitrophenol. Reflux is typically continued for several hours until the reaction is complete.

- **Work-up:** Cool the reaction mixture to room temperature. A precipitate of the tin complex of the diaminophenol may form. Carefully add a concentrated solution of sodium hydroxide to the cooled mixture until it is strongly alkaline ($\text{pH} > 10$). This will precipitate tin salts as tin(IV) hydroxide and liberate the free amine.
- **Isolation:** The resulting mixture can be filtered to remove the tin salts. The filtrate, containing the **2,6-diaminophenol**, can then be extracted with an organic solvent such as ethyl acetate.
- **Purification:** The combined organic extracts are dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude **2,6-diaminophenol**. Further purification can be achieved by recrystallization.



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Diagram 2: General workflow for the reduction of 2,6-Dinitrophenol.

Potential Applications in Drug Development and Research

While specific biological activities or signaling pathways for **2,6-diaminophenol** are not well-documented in publicly available literature, its chemical structure is of interest to medicinal chemists. The aminophenol moiety is present in various pharmacologically active molecules. For instance, the acetaminophen (paracetamol) metabolite, N-acetyl-p-benzoquinone imine (NAPQI), is a highly reactive species, and its detoxification involves conjugation with glutathione. The reactivity of aminophenols and their potential for bioactivation or as scaffolds for drug candidates make them intriguing subjects for further study.

The isomers of diaminophenol have been investigated for various biological effects. For example, 2,4-diaminophenol has undergone toxicological and carcinogenesis studies.[7] The lack of similar extensive studies on **2,6-diaminophenol** presents an opportunity for future research to explore its pharmacological and toxicological profile.

Given the absence of defined signaling pathways for **2,6-diaminophenol**, a logical starting point for research would be to screen the compound against a panel of common drug targets, such as kinases, G-protein coupled receptors, and various enzymes, to identify any potential biological activity.

Conclusion

2,6-Diaminophenol is a classic aromatic compound whose history is intertwined with the development of industrial organic chemistry. Its synthesis, primarily through the reduction of 2,6-dinitrophenol, is a well-established chemical transformation. While its direct application in modern drug development has yet to be realized, its structure holds potential for the synthesis of novel chemical entities. This guide provides a foundational understanding of its discovery, synthesis, and properties, intended to facilitate further scientific inquiry into this intriguing molecule. The dearth of biological data underscores the need for comprehensive screening to uncover any latent pharmacological potential.

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References

- 1. 2,4-Diaminophenol | C₆H₈N₂O | CID 7266 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scribd.com [scribd.com]
- 3. Full text of "The electrical conductivity and ionization constants of organic compounds; a bibliography of the periodical literature from 1889 to 1910 inclusive, including all important work before 1889, and corrected to the beginning of 1913. Giving numerical data for the ionization constants at all temperatures at which they have been measured; and some numerical data of the electrical conductivity" [archive.org]
- 4. 2,6-Diaminophenol | C₆H₈N₂O | CID 580010 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. apps.dtic.mil [apps.dtic.mil]
- 6. organic chemistry - Does nitration of phenol with nitric acid yields 2,6-dinitrophenol? - Chemistry Stack Exchange [chemistry.stackexchange.com]
- 7. NTP Technical Report on the Toxicology and Carcinogenesis Studies of 2,4-Diaminophenol Dihydrochloride (CAS NO. 137-09-7) in F344/N Rats and B6C3F1 Mice (Gavage Studies) - PubMed [pubmed.ncbi.nlm.nih.gov]
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